

Foreword: The Enduring Relevance of a Classic Scaffold

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Compound of Interest

Compound Name: *5-(3-Methoxypropoxy)-2-nitrobenzoic acid*

Cat. No.: *B7874007*

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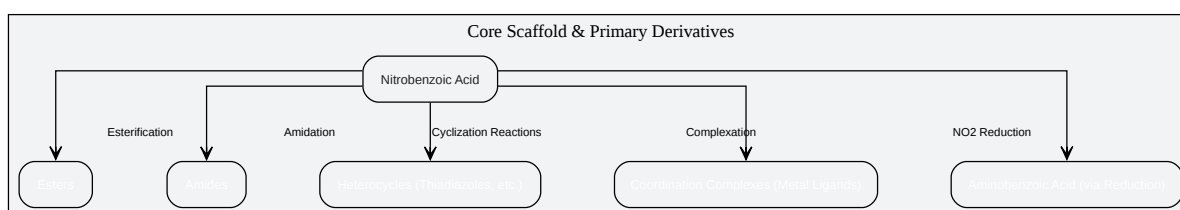
In the landscape of medicinal chemistry, certain molecular scaffolds exhibit a remarkable versatility that allows them to remain relevant through decades of evolving research paradigms. Nitrobenzoic acid and its derivatives represent one such class of compounds. Characterized by a simple benzene ring substituted with a carboxylic acid and a nitro group, this scaffold is a testament to the profound impact that electronic and steric modifications can have on biological activity.^[1] The strong electron-withdrawing nature of the nitro group not only increases the acidity of the carboxylic acid but also serves as a critical pharmacophore in a multitude of therapeutic contexts.^{[1][2]}

This guide is designed for researchers, scientists, and drug development professionals. It moves beyond a mere recitation of facts to provide a deeper understanding of the causality behind experimental choices and the mechanistic underpinnings of the observed biological effects. We will explore the synthesis, structure-activity relationships (SAR), and diverse therapeutic applications of these compounds, grounding our discussion in authoritative data and validated protocols.

The Nitrobenzoic Acid Core: A Foundation for Diversity

Nitrobenzoic acid exists in three isomeric forms—ortho, meta, and para—each providing a distinct geometric and electronic profile for derivatization.[2] The true power of this scaffold lies in its synthetic tractability. The carboxylic acid group is readily converted into esters, amides, and other functional groups, while the nitro group can be selectively reduced to an amine, opening up a vast chemical space for exploration.[2] This versatility makes nitrobenzoic acid a valuable precursor for a wide range of pharmaceutical intermediates, from analgesics to antidepressants.[2]

Furthermore, the carboxylate group allows these derivatives to act as versatile ligands, forming coordination complexes with various metal ions.[3] This strategy has proven effective in enhancing therapeutic efficacy, particularly in the development of novel anticancer and antibacterial agents.[3]



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Caption: Synthetic versatility of the nitrobenzoic acid scaffold.

Therapeutic Applications: A Multi-Front War on Disease

The functional modifications enabled by the nitrobenzoic acid scaffold have led to the discovery of derivatives with potent activity across a spectrum of diseases.

Antimicrobial Activity

Nitrobenzoic acid derivatives have demonstrated significant potential as antimicrobial agents, with activity against bacteria, fungi, and mycobacteria.[4][5][6]

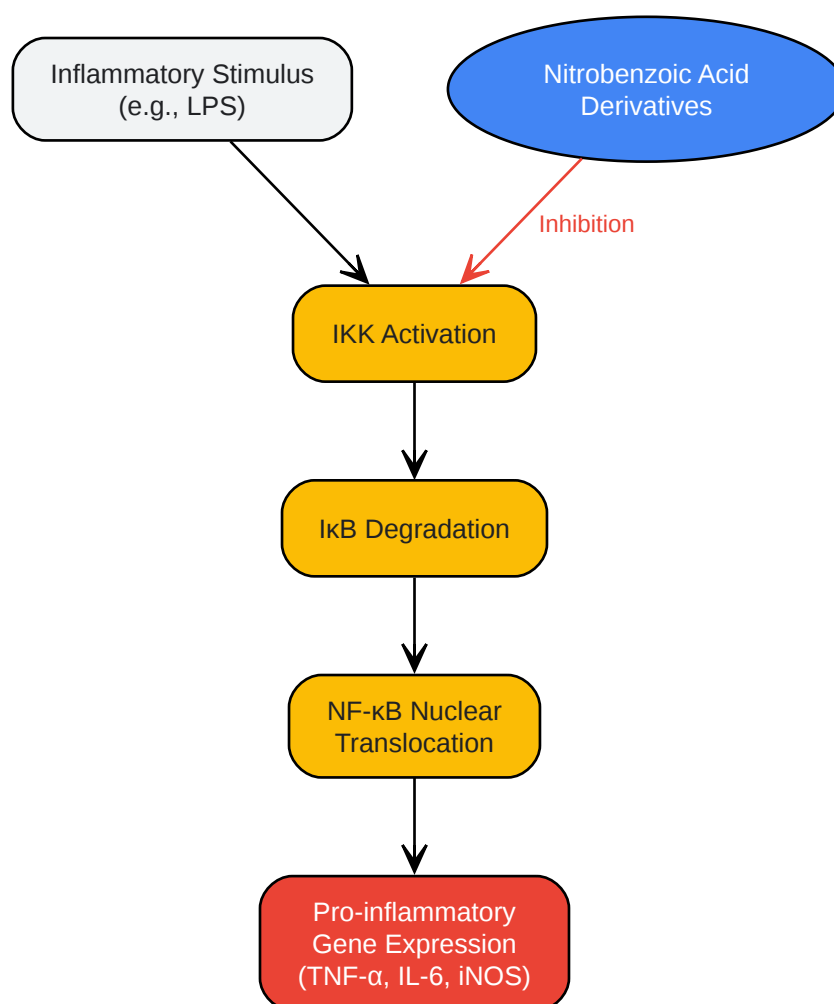
- **Mechanism of Action:** A prevalent mechanism, particularly in anaerobic bacteria and mycobacteria, involves the enzymatic reduction of the nitro group by nitroreductases. This process generates reactive nitrogen species that induce cellular damage, leading to microbial death.[4]
- **Antibacterial and Antitubercular Profile:** Esters of nitrobenzoic acid have shown compelling activity against *Mycobacterium tuberculosis*, often acting as prodrugs that require activation by mycobacterial enzymes.[4][7] The 3,5-dinitrobenzoate scaffold is particularly noteworthy for its potent antitubercular effects.[4][7] Furthermore, derivatives of 2-chloro-5-nitrobenzoic acid have been developed that show selective inhibition against methicillin-resistant *Staphylococcus aureus* (MRSA).[3][8][9]

Compound/Derivative Class	Target Organism(s)	Reported Activity (MIC/IC50)	Reference(s)
3,5-Dinitrobenzoate Esters	<i>Mycobacterium tuberculosis</i> H37Rv	Varies (lipophilicity dependent)	[4]
4-Nitrobenzoic acid	<i>M. tuberculosis</i> complex	Inhibitory	[4]
2-Chloro-5-nitrobenzoic acid polymer	MRSA (clinical isolates)	Inhibition zones of 14-16 mm	[9]
Azole-based p-nitrobenzoic acid	<i>S. aureus</i> , <i>B. subtilis</i> , <i>E. coli</i>	Active	[10]

Anti-Inflammatory Properties

Several derivatives have been identified as potent modulators of the inflammatory response. Their mechanisms are multifaceted, targeting key enzymatic and signaling pathways.[4][11]

- Enzyme Inhibition: Certain derivatives inhibit key inflammatory enzymes such as cyclooxygenases (COX) and lipoxygenases (LOX), thereby blocking the production of prostaglandins and leukotrienes.[4]
- Cytokine Modulation: A significant mechanism involves the regulation of cytokine production. Nitrooxy derivatives have been shown to decrease the expression of pro-inflammatory cytokines like IL-1 β , IL-6, and TNF- α , while simultaneously increasing the anti-inflammatory cytokine IL-10.[4][12] This activity is often linked to the inhibition of the NF- κ B signaling pathway.[11][13]



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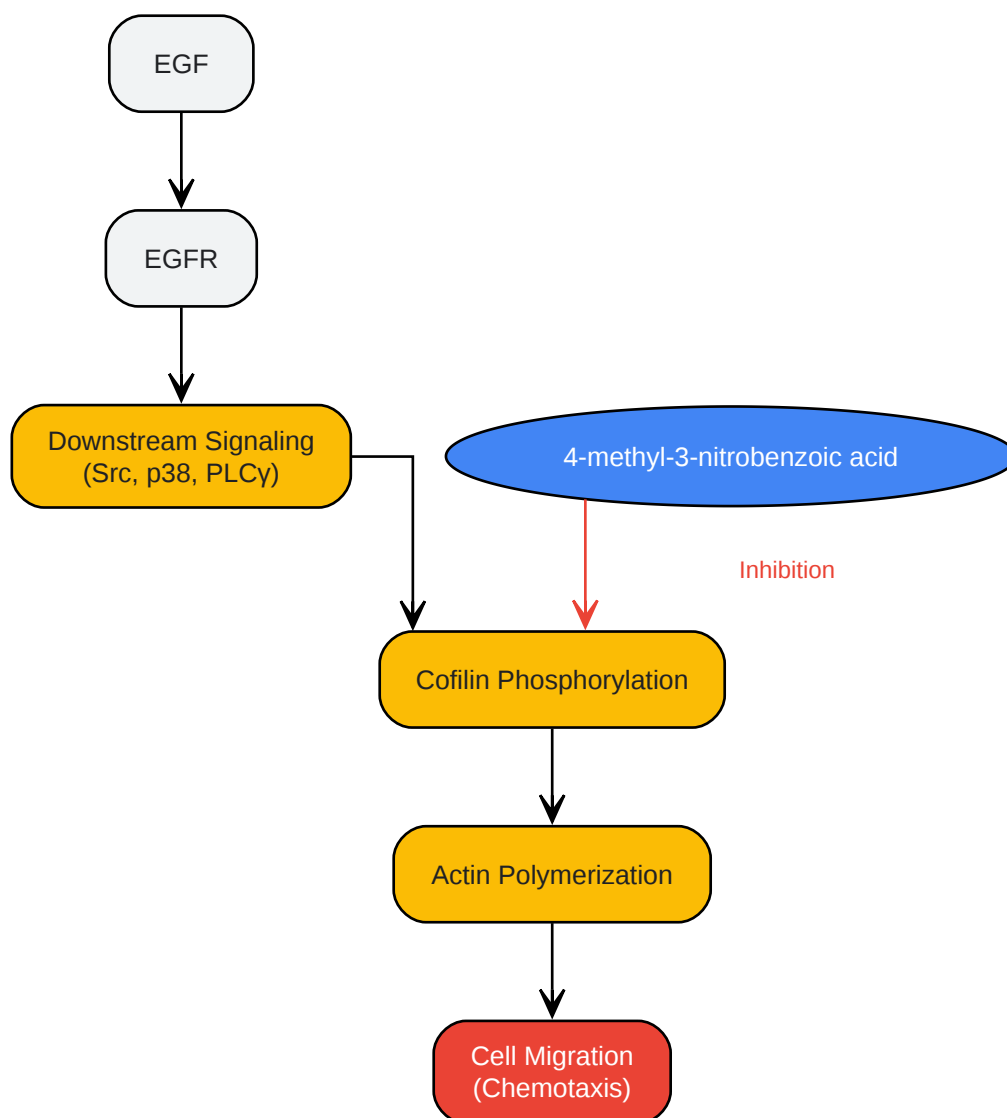
Caption: Inhibition of the NF- κ B inflammatory pathway.

Compound/Derivative Class	Assay	Reported Activity (IC50)	Reference(s)
Nitrobenzamide Derivative (FM12)	COX-2 Inhibition	0.18 μ M	[4]
Nitrobenzamide Derivative (Compound 5)	NO Production Inhibition	3.7 μ M	[4]
Nitrooxy Derivative	Cytokine Modulation	Reduces TNF- α , IL-1 β , IL-6	[4][12]

Anticancer Activity

The anticancer potential of nitrobenzoic acid derivatives is a rapidly emerging field.[4] Activity has been demonstrated through various mechanisms, including cytotoxicity, inhibition of cell migration, and the induction of apoptosis.[3][4]

- **Inhibition of Cell Migration:** 4-methyl-3-nitrobenzoic acid has been shown to impair the epidermal growth factor (EGF)-induced migration of non-small cell lung cancer cells.[4] This is achieved by inhibiting cofilin phosphorylation and actin polymerization, which are essential for cell motility.[4]
- **Cytotoxicity and Apoptosis:** Coordination complexes have shown particular promise. Copper(II) complexes of 4-chloro-3-nitrobenzoic acid, for example, exhibit significant cytotoxicity against HeLa, A549, and HepG2 cancer cell lines, with activity greater than the standard-of-care drug cisplatin in some cases.[3][14] The mechanism often involves interaction with DNA, leading to cell cycle arrest and apoptosis.[3][14]



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